

Personal protective equipment for handling 2-Bromo-5-(trifluoromethyl)benzonitrile

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Compound of Interest

Compound Name: 2-Bromo-5-(trifluoromethyl)benzonitrile

Cat. No.: B072685

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Essential Safety and Handling Guide for 2-Bromo-5-(trifluoromethyl)benzonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **2-Bromo-5-(trifluoromethyl)benzonitrile** (CAS No: 1483-55-2). Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

Hazard Identification and Personal Protective Equipment (PPE)

2-Bromo-5-(trifluoromethyl)benzonitrile is classified with the following hazards:

- Causes skin irritation (H315)[1]
- Causes serious eye irritation (H319)[1]
- May cause respiratory irritation (H335)[1]
- Harmful if swallowed, in contact with skin, or if inhaled[2][3][4]

The following table summarizes the mandatory personal protective equipment (PPE) required when handling this chemical.

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile gloves are recommended for their resistance to a wide range of chemicals, including solvents, oils, and hazardous materials. [5][6][7] Ensure gloves are inspected before use and replaced immediately if contaminated or damaged.
Eye and Face Protection	Safety glasses with side shields or goggles	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[8][9][10] A face shield may be required for splash hazards.
Skin and Body Protection	Laboratory coat	A standard lab coat should be worn and buttoned to protect from incidental contact. For larger quantities or splash potential, a chemical-resistant apron or suit may be necessary.[8][9]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator	To be used if ventilation is inadequate or if dusts/aerosols are generated.[8][9][10] Work in a well-ventilated area, preferably a chemical fume hood.[1][8]

Operational Plan: Step-by-Step Handling Procedure

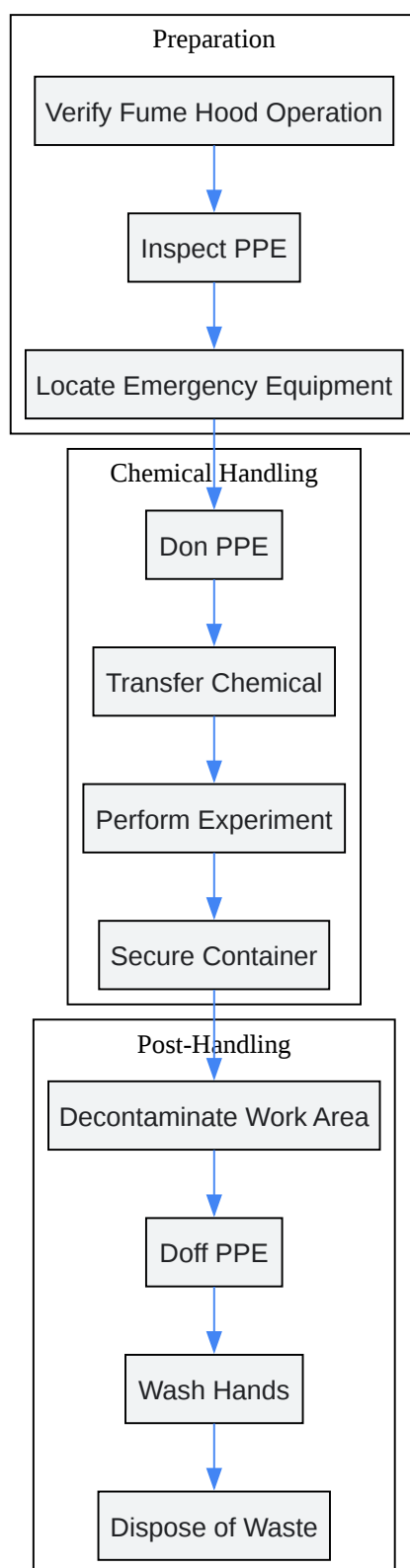
1. Engineering Controls and Preparation:

- Always handle **2-Bromo-5-(trifluoromethyl)benzonitrile** in a well-ventilated area, such as a certified chemical fume hood.[\[1\]](#)[\[8\]](#)
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Before starting work, ensure all necessary PPE is available and in good condition.

2. Handling the Chemical:

- Avoid all personal contact, including inhalation of dust or fumes.[\[2\]](#)
- Wear the appropriate PPE as detailed in the table above.
- Avoid generating dust.[\[2\]](#) Use dry clean-up procedures if solids are spilled.[\[2\]](#)
- When not in use, keep the container tightly closed and stored in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[8\]](#)
- Do not eat, drink, or smoke in the work area.[\[2\]](#)[\[8\]](#)
- Wash hands thoroughly with soap and water after handling.[\[1\]](#)[\[2\]](#)[\[8\]](#)

3. Experimental Workflow Diagram:



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Caption: Workflow for Safe Handling of **2-Bromo-5-(trifluoromethyl)benzonitrile**.

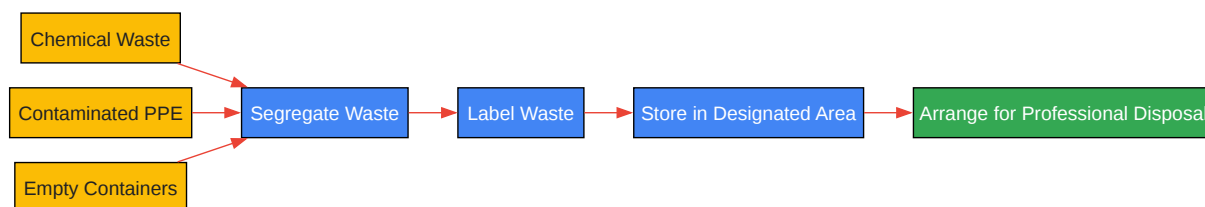
Emergency Procedures

- In case of skin contact: Immediately flush the skin with plenty of running water for at least 15 minutes while removing contaminated clothing.[\[1\]](#) Seek medical attention if irritation persists.[\[1\]](#)
- In case of eye contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[1\]](#)[\[11\]](#) Remove contact lenses if present and easy to do.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)
- In case of inhalation: Move the person to fresh air.[\[1\]](#) If not breathing, give artificial respiration.[\[1\]](#) If breathing is difficult, give oxygen.[\[1\]](#) Seek medical attention.[\[1\]](#)
- In case of ingestion: Do NOT induce vomiting.[\[1\]](#) Rinse the mouth with water.[\[1\]](#) Never give anything by mouth to an unconscious person.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)
- In case of a spill: Evacuate the area.[\[2\]](#) Remove all sources of ignition.[\[1\]](#) For minor spills, absorb with an inert material and place in a suitable disposal container.[\[1\]](#) For major spills, contact your institution's environmental health and safety department.[\[11\]](#)

Disposal Plan

- Dispose of the chemical and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[\[1\]](#)
- The product should be disposed of as hazardous waste.[\[2\]](#) Contact a licensed professional waste disposal service to dispose of this material.[\[1\]](#)
- Do not allow the product to enter drains or waterways.[\[1\]](#)
- Contaminated packaging should be treated as the product itself.[\[12\]](#)

Logical Relationship Diagram for Disposal:



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Caption: Waste Disposal Workflow for **2-Bromo-5-(trifluoromethyl)benzonitrile**.

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